

Dissolving RU 58642 for Laboratory Use: Application Notes and Protocols

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Compound of Interest

Compound Name: RU 58642
CAS No.: 143782-63-2
Cat. No.: B1680186

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Abstract

RU 58642 is a potent non-steroidal antiandrogen (NSAA) that exhibits high affinity and selectivity for the androgen receptor (AR).^[1]^[2] Its utility in laboratory settings, particularly for in vitro and in vivo studies investigating androgen-dependent pathways and pathologies, necessitates standardized protocols for its dissolution and application. This document provides detailed application notes and experimental protocols for the solubilization and use of **RU 58642** in common laboratory assays.

Chemical Properties and Solubility

RU 58642, with the chemical formula $C_{15}H_{11}F_3N_4O_2$ and a molar mass of 336.27 g/mol, is a derivative of nilutamide.^[2] While specific quantitative solubility data for **RU 58642** is not extensively published, information on structurally similar compounds and its use in various experimental settings can guide the preparation of stock solutions.

For laboratory use, **RU 58642** is typically supplied as a crystalline solid. Based on the solubility of the similar non-steroidal antiandrogen RU-58841, it is anticipated that **RU 58642** is soluble in organic solvents such as ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF).

Table 1: Estimated Solubility of **RU 58642** in Common Laboratory Solvents

Solvent	Estimated Solubility	Notes
Dimethyl Sulfoxide (DMSO)	~25 mg/mL	Purge with an inert gas before storing.
Ethanol	~33 mg/mL	Purge with an inert gas before storing.
Dimethylformamide (DMF)	~33 mg/mL	Purge with an inert gas before storing.
Aqueous Buffers (e.g., PBS)	Sparingly soluble	To prepare aqueous solutions, first dissolve in ethanol and then dilute with the aqueous buffer.

Note: The solubility data is extrapolated from the closely related compound RU-58841 and should be used as a guideline. It is recommended to perform small-scale solubility tests to determine the exact solubility in your specific solvent and conditions.

Preparation of Stock Solutions

For in vitro experiments, a concentrated stock solution of **RU 58642** is typically prepared in an organic solvent, which is then further diluted in cell culture medium to the desired final concentration.

Protocol 2.1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out 3.36 mg of **RU 58642** powder.
- Dissolution: Add 1 mL of high-purity DMSO to the powder.
- Mixing: Gently vortex or sonicate the solution until the solid is completely dissolved.

- Storage: Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2.2: Preparation of a 10 mM Stock Solution in Ethanol

- Weighing: Accurately weigh out 3.36 mg of **RU 58642** powder.
- Dissolution: Add 1 mL of absolute ethanol to the powder.
- Mixing: Gently vortex or sonicate the solution until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C in small aliquots.

Experimental Protocols

RU 58642 is a valuable tool for studying the androgen receptor signaling pathway. As an antagonist, it competitively binds to the AR, preventing the binding of androgens like testosterone and dihydrotestosterone (DHT). This inhibition blocks the subsequent translocation of the AR to the nucleus, preventing the transcription of androgen-responsive genes.

Androgen Receptor Competitive Binding Assay

This assay is used to determine the binding affinity of **RU 58642** to the androgen receptor. It involves competing for the binding of a radiolabeled androgen (e.g., ³H-R1881) to the receptor.

Protocol 3.1: Androgen Receptor Competitive Binding Assay

- Receptor Preparation: Prepare a cytosolic extract containing the androgen receptor from a suitable source, such as rat prostate or a cell line overexpressing the human AR.
- Assay Buffer: Prepare an appropriate assay buffer (e.g., TEGD buffer: 10 mM Tris-HCl, 1.5 mM EDTA, 10% glycerol, 1 mM DTT, pH 7.4).
- Competition Reaction: In a microplate, combine the AR-containing cytosol, a fixed concentration of radiolabeled androgen (e.g., 1 nM ³H-R1881), and varying concentrations of **RU 58642** (e.g., from 10⁻¹⁰ M to 10⁻⁵ M).

- Incubation: Incubate the plate at 4°C for 18-24 hours to reach binding equilibrium.
- Separation of Bound and Free Ligand: Separate the receptor-bound radioligand from the free radioligand using a method such as dextran-coated charcoal, hydroxylapatite, or filter binding.
- Quantification: Measure the radioactivity of the bound fraction using a scintillation counter.
- Data Analysis: Plot the percentage of specific binding against the logarithm of the **RU 58642** concentration. Calculate the IC_{50} (the concentration of **RU 58642** that inhibits 50% of the specific binding of the radioligand) and subsequently the K_i (inhibition constant) using the Cheng-Prusoff equation.

Cell-Based Proliferation Assay in LNCaP Cells

LNCaP (Lymph Node Carcinoma of the Prostate) cells are androgen-sensitive human prostate cancer cells that are commonly used to study the effects of androgens and antiandrogens on cell proliferation.

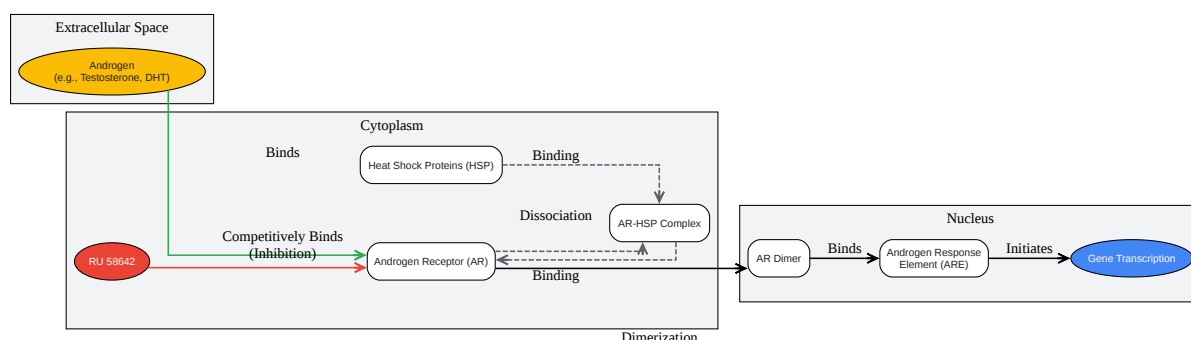
Protocol 3.2: LNCaP Cell Proliferation Assay

- Cell Culture: Culture LNCaP cells in a suitable medium (e.g., RPMI-1640 supplemented with 10% fetal bovine serum) in a humidified incubator at 37°C with 5% CO₂.
- Seeding: Seed the LNCaP cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to attach overnight.
- Androgen Deprivation: Replace the growth medium with a medium containing charcoal-stripped serum (to remove endogenous androgens) and incubate for 24 hours.
- Treatment: Treat the cells with a stimulating concentration of a synthetic androgen (e.g., 0.1 nM R1881) in the presence of increasing concentrations of **RU 58642** (e.g., from 10⁻⁹ M to 10⁻⁵ M). Include appropriate controls (vehicle control, androgen alone).
- Incubation: Incubate the cells for 72-96 hours.
- Viability Assessment: Measure cell viability using a suitable assay, such as the MTS or WST-1 assay, according to the manufacturer's instructions.

- Data Analysis: Normalize the results to the vehicle control and plot the cell viability against the logarithm of the **RU 58642** concentration. Determine the IC₅₀ value for the inhibition of androgen-stimulated cell growth.

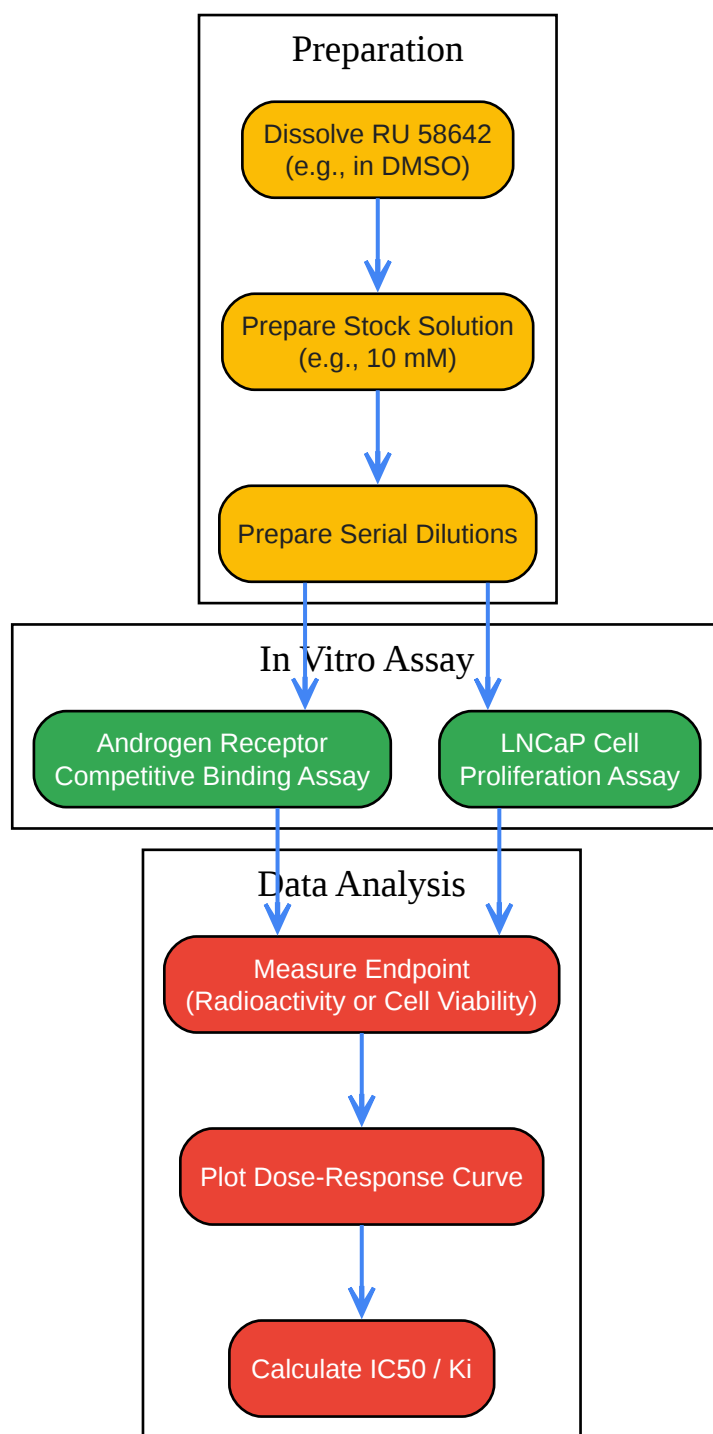
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the androgen receptor signaling pathway and a typical experimental workflow for evaluating the antiandrogenic activity of **RU 58642**.



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Caption: Androgen Receptor Signaling Pathway and Inhibition by **RU 58642**.



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Caption: Experimental Workflow for Evaluating **RU 58642** Activity.

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References

- 1. Pharmacological profile of RU 58642, a potent systemic antiandrogen for the treatment of androgen-dependent disorders - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. RU-58642 - Wikipedia [en.wikipedia.org]
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